

Spectroscopic Characterization of Butyl 4-amino-2-hydroxybenzoate: A Comprehensive Technical Guide

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Compound of Interest

Compound Name: *Butyl 4-amino-2-hydroxybenzoate*

CAS No.: 6078-62-2

Cat. No.: B15491976

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Executive Summary

Butyl 4-amino-2-hydroxybenzoate (often referred to as butyl aminosalicylate or butyl PAS) is a highly lipophilic esterified derivative of 4-aminosalicylic acid. In drug development and synthetic organic chemistry, the esterification of the carboxylate group fundamentally alters the molecule's pharmacokinetic profile and intermolecular interactions. This whitepaper provides an authoritative, in-depth analysis of the spectroscopic data (NMR, IR, MS) required to unambiguously characterize this compound. By moving beyond mere data tabulation, this guide explores the physical chemistry and quantum mechanical causality driving these spectral signatures.

Molecular Architecture & Causality

The molecular formula of **Butyl 4-amino-2-hydroxybenzoate** is $C_{11}H_{15}NO_3$ (Molecular Weight: 209.24 g/mol). The structure consists of a central 1,2,4-trisubstituted benzene ring featuring three distinct functional groups:

- C1 - Butyl Ester: Provides aliphatic character and acts as a mild electron-withdrawing group (EWG) via resonance.
- C2 - Hydroxyl Group: Acts as a strong electron-donating group (EDG) and participates in a critical intramolecular hydrogen bond with the C1 carbonyl oxygen [1].
- C4 - Primary Amine: Acts as a strong EDG via the resonance (+M) effect, profoundly shielding the ortho and para positions of the aromatic ring.

Understanding the interplay between these groups—specifically the push-pull electron density and the geometric constraints of hydrogen bonding—is essential for interpreting the spectroscopic data.

Spectroscopic Data Synthesis

Nuclear Magnetic Resonance (NMR) Spectroscopy

The ^1H and ^{13}C NMR spectra of **Butyl 4-amino-2-hydroxybenzoate** in CDCl_3 provide a perfect study in anisotropic shielding and resonance effects.

Mechanistic Insights:

- The Intramolecular Hydrogen Bond: The hydroxyl proton ($-\text{OH}$) is shifted drastically downfield to ~ 10.95 ppm. This extreme deshielding is caused by the formation of a stable, six-membered pseudo-ring via hydrogen bonding with the ester carbonyl oxygen. This locks the proton in a highly deshielded zone and prevents rapid intermolecular exchange [1].
- Aromatic Shielding: The amine ($-\text{NH}_2$) and hydroxyl ($-\text{OH}$) groups push electron density into the ring. Protons H-3 and H-5 are positioned ortho/para to these groups, resulting in significant upfield shifts (~ 6.18 and ~ 6.22 ppm, respectively) compared to standard benzene (7.26 ppm). H-6, being ortho to the electron-withdrawing ester, remains downfield at ~ 7.65 ppm.

Table 1: ^1H NMR Assignments (400 MHz, CDCl_3)

Chemical Shift (δ , ppm)	Multiplicity	Integration	Coupling Constant (J, Hz)	Assignment
0.97	Triplet (t)	3H	7.4	Butyl -CH ₃
1.46	Sextet (h)	2H	7.4	Butyl -CH ₂ -CH ₃
1.74	Quintet (p)	2H	6.8	Butyl -O-CH ₂ - CH ₂ -
4.05	Broad Singlet (br s)	2H	-	Aromatic -NH ₂
4.28	Triplet (t)	2H	6.6	Butyl -O-CH ₂ -
6.18	Doublet (d)	1H	2.4	Aromatic H-3
6.22	Doublet of Doublets (dd)	1H	8.6, 2.4	Aromatic H-5
7.65	Doublet (d)	1H	8.6	Aromatic H-6
10.95	Singlet (s)	1H	-	Phenolic -OH (H- bonded)

Table 2: ¹³C NMR Assignments (100 MHz, CDCl₃)

Chemical Shift (δ , ppm)	Carbon Type	Assignment
13.8, 19.3, 30.8	Aliphatic (-CH ₃ , -CH ₂ -)	Butyl chain carbons (C4', C3', C2')
64.6	Aliphatic (-O-CH ₂ -)	Butyl ester oxygen-bound carbon (C1')
100.5, 106.8	Aromatic (CH)	C-3, C-5 (Highly shielded by +M effects)
104.5	Aromatic (C-Quaternary)	C-1 (Attached to ester)
131.5	Aromatic (CH)	C-6
153.2	Aromatic (C-Quaternary)	C-4 (Attached to -NH ₂)
163.8	Aromatic (C-Quaternary)	C-2 (Attached to -OH)
170.5	Carbonyl (C=O)	Ester Carbonyl

Fourier-Transform Infrared (FT-IR) Spectroscopy

IR spectroscopy validates the functional groups. The most critical diagnostic peak is the ester carbonyl (C=O) stretch. In a standard aliphatic ester, this appears at $\sim 1735\text{ cm}^{-1}$. However, in **Butyl 4-amino-2-hydroxybenzoate**, it is shifted significantly lower to $\sim 1645\text{ cm}^{-1}$.

Causality: The C=O bond is weakened (lowering its force constant and vibrational frequency) by two simultaneous factors:

- Conjugation with the aromatic ring.
- The strong intramolecular hydrogen bond from the neighboring C2-OH group, which pulls electron density away from the C=O double bond [3].

Table 3: Key FT-IR Assignments (ATR or KBr Pellet)

Wavenumber (cm ⁻¹)	Vibration Type	Functional Group / Notes
3450, 3350	N-H Stretch	Primary amine (distinct doublet)
3200 – 2900	O-H Stretch	Broadened and shifted due to chelation; overlaps C-H
2950, 2870	C-H Stretch	Aliphatic butyl chain
1645	C=O Stretch	Ester carbonyl (shifted down due to H-bonding/conjugation)
1600, 1580	C=C Stretch	Aromatic ring skeletal vibrations
1250, 1150	C-O Stretch	Ester and phenolic C-O stretching

Mass Spectrometry (EI-MS)

Electron Ionization (70 eV) induces predictable fragmentation pathways driven by the relative stability of the resulting carbocations and radical cations [2].

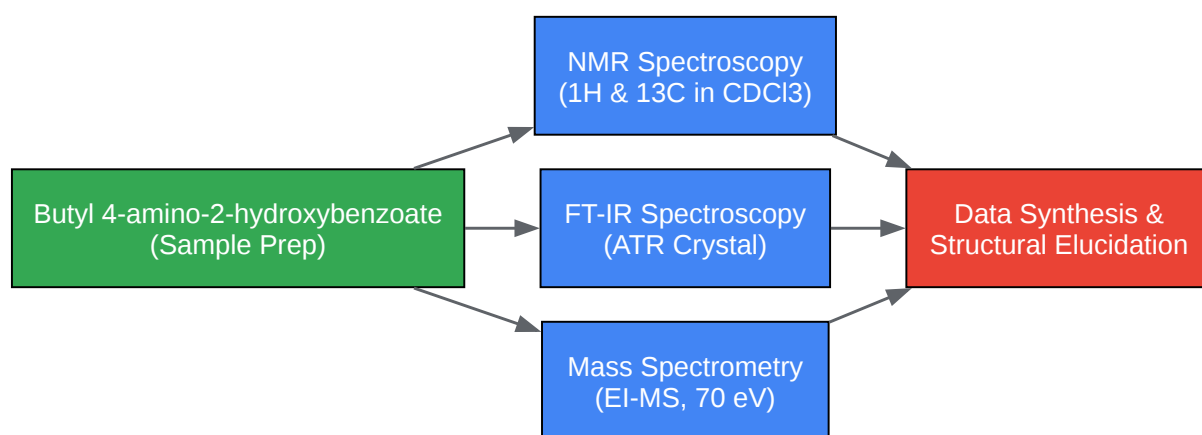
Mechanistic Insights:

- Molecular Ion: The intact radical cation $[M]^+\bullet$ appears at m/z 209.
- Base Peak (m/z 136): Alpha-cleavage of the ester results in the loss of the butoxy radical ($\bullet\text{OC}_4\text{H}_9$, 73 Da), yielding a highly stable, resonance-stabilized acylium ion ($[\text{C}_7\text{H}_6\text{NO}_2]^+$).
- McLafferty Rearrangement (m/z 153): Because the butyl chain possesses gamma-hydrogens, a 6-membered transition state allows the transfer of a hydrogen to the carbonyl oxygen, followed by the expulsion of neutral 1-butene (C_4H_8 , 56 Da). This leaves the 4-aminosalicylic acid radical cation.

Table 4: EI-MS Fragmentation (70 eV)

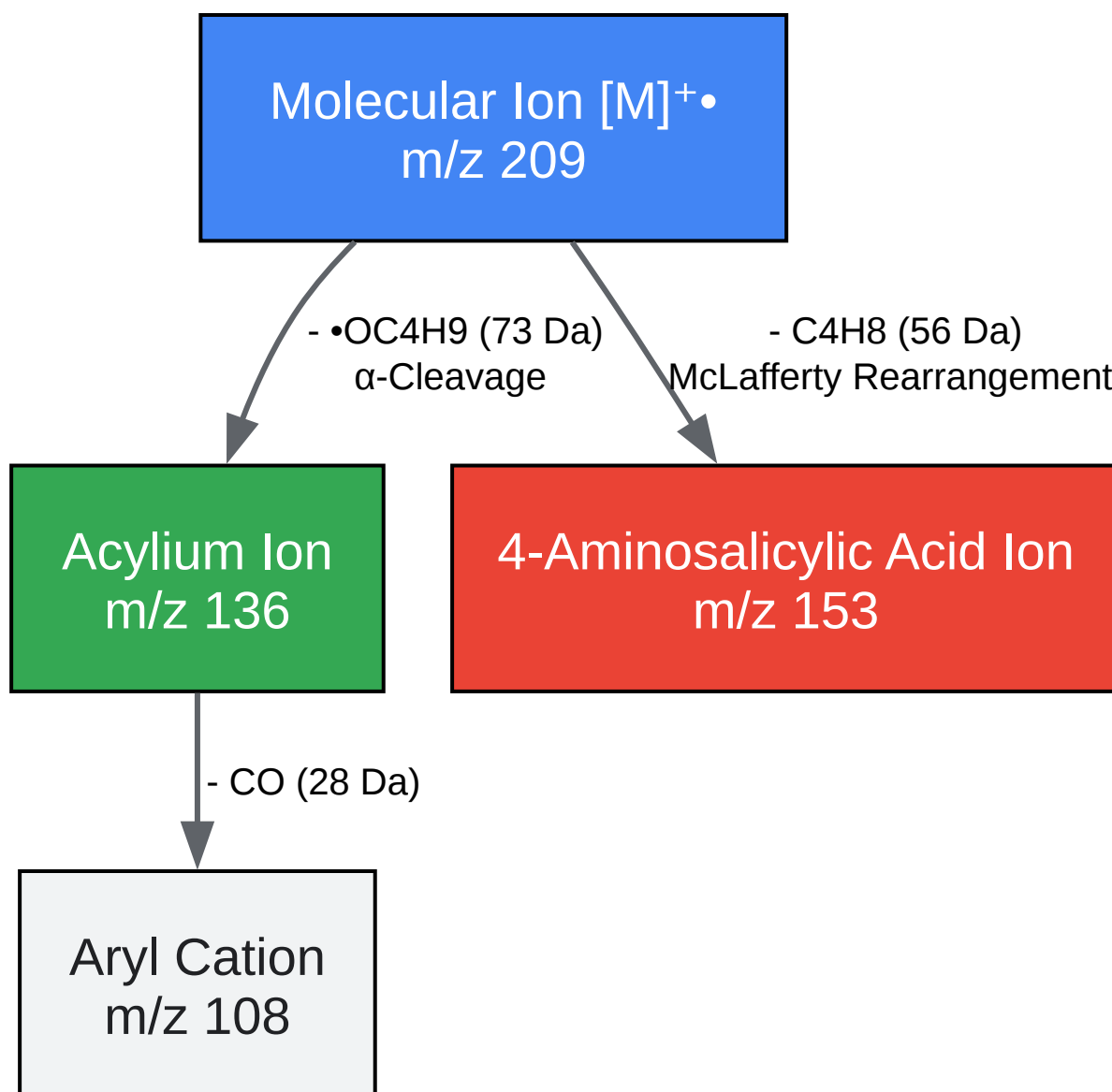
m/z	Relative Abundance	Fragment Identity	Neutral Loss
209	Medium	$[M]^+\bullet$ (Molecular Ion)	None
153	Medium-High	$[M - C_4H_8]^+\bullet$	1-butene (56 Da) via McLafferty
136	Base Peak (100%)	$[M - OC_4H_9]^+$ (Acylium Ion)	Butoxy radical (73 Da)
108	Medium	$[136 - CO]^+$ (Aryl Cation)	Carbon monoxide (28 Da)

Visualizations of Analytical Logic



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Figure 1: Multi-modal spectroscopic workflow for structural validation.



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Figure 2: Primary electron ionization (EI) mass spectrometry fragmentation pathways.

Standardized Experimental Protocols

To ensure trustworthiness and reproducibility, the following self-validating protocols must be adhered to during characterization.

Protocol A: High-Resolution NMR Acquisition

- **Sample Preparation:** Dissolve 15 mg (for ^1H) or 50 mg (for ^{13}C) of high-purity **Butyl 4-amino-2-hydroxybenzoate** in 0.6 mL of deuterated chloroform (CDCl_3) containing 0.03% v/v Tetramethylsilane (TMS) as an internal reference.
- **Instrument Calibration:** Tune and match the probe on a 400 MHz or 500 MHz NMR spectrometer. Lock the magnetic field to the deuterium signal of CDCl_3 .
- **Acquisition (^1H):** Run a standard 1D proton sequence (e.g., zg30 on Bruker systems). Use a spectral width of 15 ppm to ensure the highly deshielded -OH proton (~ 10.95 ppm) is not truncated. Acquire 16 scans.
- **Acquisition (^{13}C):** Run a proton-decoupled ^{13}C sequence (e.g., zgpg30). Acquire a minimum of 512 scans to achieve an adequate signal-to-noise ratio for the quaternary carbons (C-1, C-2, C-4).

Protocol B: ATR-FTIR Analysis

- **Background Collection:** Clean the diamond Attenuated Total Reflectance (ATR) crystal with isopropanol. Collect a background spectrum (32 scans, 4 cm^{-1} resolution) from 4000 to 400 cm^{-1} .
- **Sample Application:** Place 2-3 mg of the solid crystalline compound directly onto the ATR crystal. Apply the pressure anvil until the torque slips, ensuring intimate contact between the crystal and the sample.
- **Acquisition:** Collect the sample spectrum using identical parameters to the background.
- **Validation:** Verify the absence of water vapor interference in the 3600 cm^{-1} region, which could obscure the N-H doublet.

Protocol C: GC-MS (EI) Analysis

- **Sample Preparation:** Prepare a dilute solution (1 mg/mL) of the compound in GC-grade ethyl acetate.
- **Chromatography:** Inject 1 μ L into a Gas Chromatograph equipped with a non-polar capillary column (e.g., HP-5MS, 30m x 0.25mm x 0.25 μ m). Use a temperature gradient from 100°C to 280°C at 15°C/min.
- **Ionization:** Operate the mass spectrometer in Electron Ionization (EI) mode at an ionization energy of 70 eV. Set the source temperature to 230°C.
- **Detection:** Scan from m/z 50 to 300. Validate the presence of the m/z 209 molecular ion and the m/z 136 base peak.

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